

Application Notes and Protocols for Intraperitoneal Injection of PHPS1 Sodium in Mice

Author: BenchChem Technical Support Team. **Date:** April 2026

Compound of Interest

Compound Name: *PHPS1 sodium*

Cat. No.: *B15542854*

[Get Quote](#)

For Researchers, Scientists, and Drug Development Professionals

These application notes provide a detailed protocol for the intraperitoneal (i.p.) administration of **PHPS1 sodium**, a potent and selective inhibitor of Shp2 (Src homology 2 domain-containing protein tyrosine phosphatase 2), in mice. This document includes information on dosage, vehicle preparation, and experimental workflow, as well as a visualization of the associated signaling pathway.

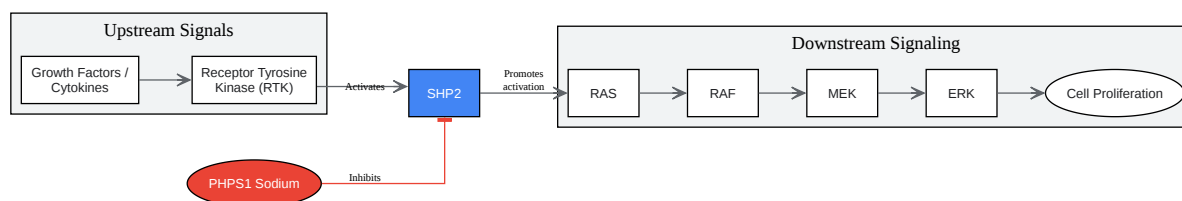
Data Presentation

Quantitative Data Summary

Parameter	Value	Source
Drug	PHPS1 Sodium	[1][2][3]
Target	Shp2 (PTPN11)	[1][3][4]
Animal Model	Ldlr-/- mice	[2]
Dosage	3 mg/kg body weight	[1][2][3]
Vehicle	Saline with 0.5% DMSO	[2]
Route of Administration	Intraperitoneal (i.p.) Injection	[1][2]
Frequency	Daily	[2]
Duration	7 days	[2]

Signaling Pathway

PHPS1 sodium is a selective inhibitor of Shp2, a non-receptor protein tyrosine phosphatase that plays a crucial role in several signaling cascades.[3][4] Shp2 is known to be involved in the RAS/MAPK, PI3K/AKT, and JAK/STAT signaling pathways, which regulate cell proliferation, differentiation, and survival.[5][6] The inhibitory action of PHPS1 on Shp2 has been shown to suppress the SHP2/ERK signaling pathway.[2]



[Click to download full resolution via product page](#)

PHPS1 inhibits the SHP2-mediated RAS/ERK signaling pathway.

Experimental Protocols

Preparation of PHPS1 Sodium Injection Solution

Materials:

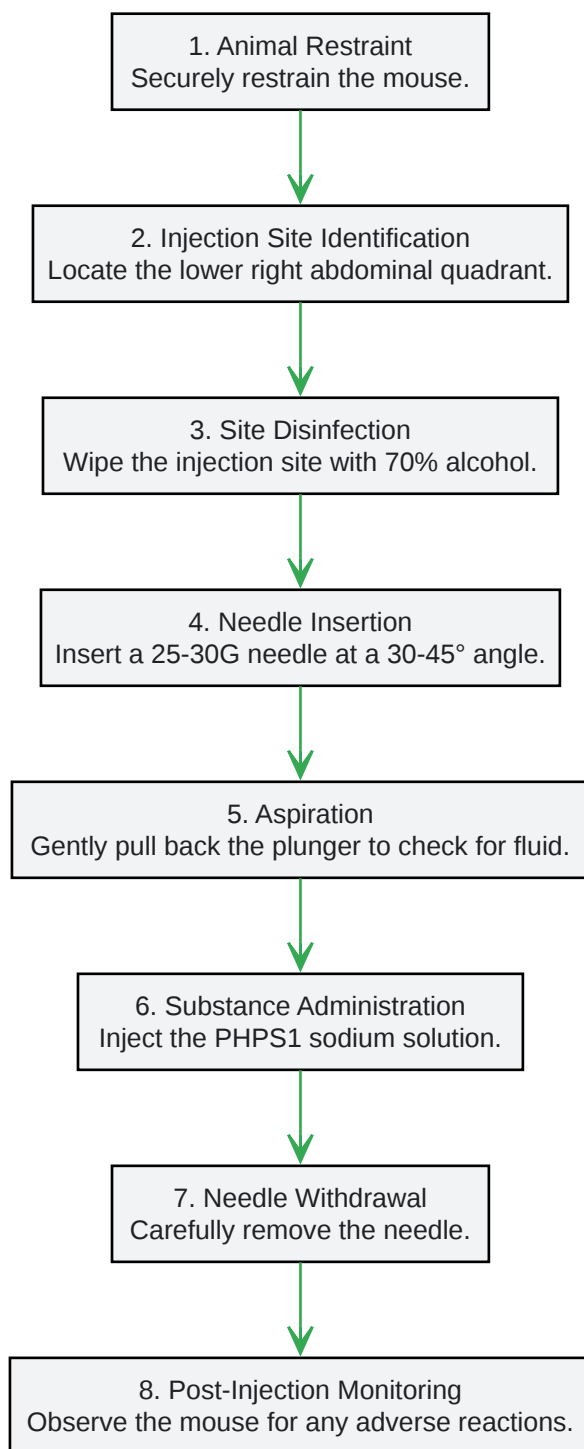
- **PHPS1 sodium** powder
- Dimethyl sulfoxide (DMSO)
- Sterile saline (0.9% sodium chloride)
- Sterile microcentrifuge tubes
- Vortex mixer

Procedure:

- Calculate the required amount of **PHPS1 sodium**: Based on the average weight of the mice and the desired dosage of 3 mg/kg.
- Prepare the vehicle: Prepare a sterile solution of 0.5% DMSO in saline. For example, to prepare 10 ml of the vehicle, add 50 µl of DMSO to 9.95 ml of sterile saline.
- Dissolve **PHPS1 sodium**: Dissolve the calculated amount of **PHPS1 sodium** in the 0.5% DMSO/saline vehicle.
- Ensure complete dissolution: Vortex the solution thoroughly to ensure that the **PHPS1 sodium** is completely dissolved.
- Storage: The prepared solution should be stored appropriately, for example, at -20°C for short-term storage, as recommended by the manufacturer.^[1]

Intraperitoneal Injection Workflow

This protocol is based on established guidelines for intraperitoneal injections in mice.^{[7][8][9]}



[Click to download full resolution via product page](#)

Workflow for intraperitoneal injection in mice.

Detailed Procedure:

- Animal Restraint: Gently but firmly restrain the mouse by grasping the loose skin over the neck and back. Ensure the animal's lower body is immobilized.[7]
- Injection Site Identification: Position the mouse with its head tilted slightly downwards. The target for intraperitoneal injection is the lower right quadrant of the abdomen to avoid injuring the cecum or urinary bladder.[8][9]
- Site Disinfection: Clean the injection site with a 70% alcohol swab.[7][8]
- Needle Insertion: Use a new sterile needle (25-30 gauge) for each animal. Insert the needle, with the bevel facing up, at a 30-45 degree angle into the peritoneal cavity.[7][8]
- Aspiration: Before injecting, gently aspirate by pulling back the plunger. If any fluid (e.g., blood or urine) enters the syringe, withdraw the needle and reinject at a different site with a fresh needle and syringe.[8]
- Substance Administration: Once correct placement is confirmed (no fluid upon aspiration), administer the calculated volume of the **PHPS1 sodium** solution. The recommended maximum injection volume for a mouse is typically 1-2 ml.[8]
- Needle Withdrawal: Withdraw the needle smoothly and return the mouse to its cage.
- Post-Injection Monitoring: Observe the animal for a short period following the injection for any signs of distress or adverse reactions.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. [medchemexpress.com](https://www.medchemexpress.com) [medchemexpress.com]
- 2. SHP2 inhibitor PHPS1 protects against atherosclerosis by inhibiting smooth muscle cell proliferation - PMC [pmc.ncbi.nlm.nih.gov]
- 3. [medchemexpress.com](https://www.medchemexpress.com) [medchemexpress.com]

- [4. The SHP-2 tyrosine phosphatase: signaling mechanisms and biological functions - PubMed \[pubmed.ncbi.nlm.nih.gov\]](#)
- [5. researchgate.net \[researchgate.net\]](#)
- [6. Frontiers | SHP-2 in Lymphocytes' Cytokine and Inhibitory Receptor Signaling \[frontiersin.org\]](#)
- [7. uac.arizona.edu \[uac.arizona.edu\]](#)
- [8. Intraperitoneal Injection in Mice | Animals in Science \[queensu.ca\]](#)
- [9. research.vt.edu \[research.vt.edu\]](#)
- To cite this document: BenchChem. [Application Notes and Protocols for Intraperitoneal Injection of PHPS1 Sodium in Mice]. BenchChem, [2026]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b15542854/docs#application-notes-and-protocols-for-intraperitoneal-injection-of-phps1-sodium-in-mice\]](https://www.benchchem.com/product/b15542854/docs#application-notes-and-protocols-for-intraperitoneal-injection-of-phps1-sodium-in-mice)

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment?

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com

Contact our Ph.D. Support Team for a compatibility check